

3-tert-Butylsulfanyl-pyridine-2-carbonitrile

material safety data sheet

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Compound of Interest

Compound Name: 3-tert-Butylsulfanyl-pyridine-2-carbonitrile

Cat. No.: B016106

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In-Depth Technical Guide: 3-tert-Butylsulfanyl-pyridine-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, physical and chemical properties, and handling guidelines for **3-tert-Butylsulfanyl-pyridine-2-carbonitrile** (CAS No: 178811-40-0). The information is compiled for professionals in research and development who may be handling this compound.

Section 1: Chemical and Physical Properties

3-tert-Butylsulfanyl-pyridine-2-carbonitrile is a pyridine derivative with a molecular formula of $C_{10}H_{12}N_2S$ and a molecular weight of 192.28 g/mol ^{[1][2]} It is identified by the CAS number 178811-40-0 ^{[1][2]} The compound is also known by synonyms such as 3-tert-Butylthio-2-cyanopyridine and 3-(tert-Butylthio)picolinonitrile ^[3]

Structural Information

Identifier	Value
IUPAC Name	3-(tert-butylsulfanyl)pyridine-2-carbonitrile
SMILES String	<chem>CC(C)(C)Sc1ccnc1C#N</chem> ^[2]
InChI Key	VOYCFYNBUBXWDL-UHFFFAOYSA-N ^[2]

Physical and Chemical Data

The following table summarizes the key physical and chemical properties of this compound.

Property	Value	Source
Physical State	Solid, Oil, Yellow	^[1] ^[2]
Melting Point	38.3-38.6°C	^[1] ^[3]
Boiling Point	322.7°C at 760 mmHg	^[1]
Density	1.11 g/cm ³	^[1]
Flash Point	149°C	^[1]
Vapor Pressure	0.000274 mmHg at 25°C	^[1]
Solubility	Soluble in Dichloromethane, Ethyl Acetate	^[1]

Section 2: Safety and Hazard Information

Comprehensive toxicological and ecological data for **3-tert-Butylsulfanyl-pyridine-2-carbonitrile** is limited.^[1] However, the available information indicates that it should be handled with care.

Hazard Classification

The compound is classified as acutely toxic if swallowed (Acute Tox. 4 Oral).^[2] The GHS07 pictogram, indicating a warning, is associated with this chemical.^[2]

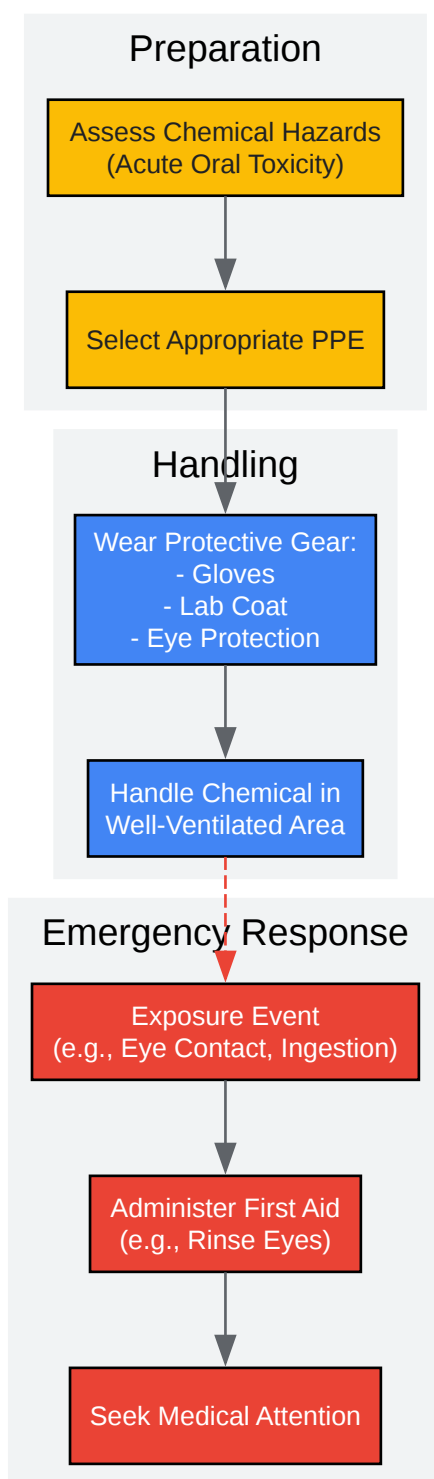
Hazard Classification	Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed[2]
Hazard Codes (R-Phrase)	Xn, Xi; R22	Harmful if swallowed, Irritant[3]

Precautionary Measures and Personal Protective Equipment (PPE)

Standard laboratory safety protocols should be strictly followed when handling this compound.

Precautionary Statement	Code
General	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
Eye Contact	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

The following diagram outlines the general workflow for handling hazardous chemicals, including recommended personal protective equipment.



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Caption: General workflow for safe chemical handling and emergency response.

Section 3: First Aid Measures

In case of exposure, the following first aid measures should be taken.

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. ^[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[1]
Skin Contact	No specific data available, general recommendation is to wash with soap and water.
Ingestion	No specific data available, seek immediate medical attention.

Section 4: Stability and Reactivity

Detailed information on the chemical stability and reactivity of **3-tert-Butylsulfanyl-pyridine-2-carbonitrile** is not readily available.^[1] It is recommended to avoid strong oxidizing agents and store the compound in a cool, dry, and well-ventilated area.

Section 5: Storage and Disposal

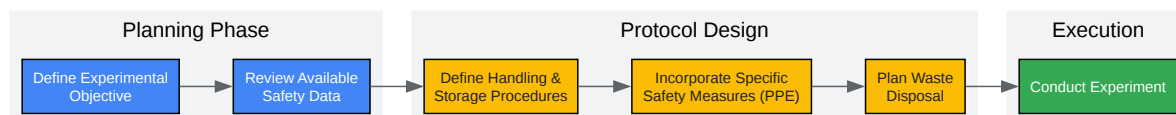
The compound should be stored in a refrigerator.^[3] For disposal, follow local, state, and federal regulations for hazardous waste.

Section 6: Experimental Protocols

Detailed experimental protocols involving **3-tert-Butylsulfanyl-pyridine-2-carbonitrile** are not available in the public domain based on the conducted search. Researchers should develop

specific protocols based on the intended application, incorporating the safety and handling information provided in this guide.

The following diagram illustrates a logical relationship for protocol development concerning this chemical.



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Caption: Logical steps for developing an experimental protocol.

Section 7: Toxicological and Ecological Information

As of the latest available data, specific studies on the acute toxicity (other than oral), skin corrosion/irritation, serious eye damage/irritation, and ecological effects (such as toxicity to fish) have not been reported.^[1] Therefore, the environmental impact and full toxicological profile of this compound are not yet determined.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). Users should consult the original SDS from the supplier for the most current and complete information. All personnel handling this chemical should be adequately trained in laboratory safety procedures.

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